

temperature and pressure optimization for 1-aminoethanol production

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Compound Focus: 1-Aminoethanol

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Research Context for 1-Aminoethanol Synthesis

The table below summarizes key parameters from recent scientific literature that discuss the formation of **1-aminoethanol**. This can serve as a reference point for your experimental planning.

| Study Focus | Reaction/Process Type | Key Temperature Parameters | Key Pressure Parameters | Citations |
|-------------|-----------------------|----------------------------|-------------------------|-----------|
|-------------|-----------------------|----------------------------|-------------------------|-----------|

| **Formation in Interstellar Ice Analogs** | Ammonia & Acetaldehyde reaction | - Effective formation: ~110 K and above

- Peak abundance (in models): 90-130 K | Information not specified in the context of this astrochemical study. | [1] | | **CO2 Capture with Amine Blends** | Amine-based absorption process | - Absorber: 313.15 - 343.15 K (40 - 70 °C)
- Stripper/Regenerator: 373.15 - 403.15 K (100 - 130 °C) | - Stripper/Regenerator: 200 - 400 kPa | [2] |

One study explicitly investigates the formation of **1-aminoethanol** from acetaldehyde and ammonia under conditions mimicking deep space. It reports that the reaction becomes effective at temperatures around **110 K** and above, with peak abundance in models occurring between **90 K and 130 K** [1]. Another study, while focused on a different application (CO2 capture), provides typical temperature and pressure ranges for

amine-based chemical processes that involve absorption and regeneration, which may share similarities with certain separation or purification steps in amino alcohol synthesis [2].

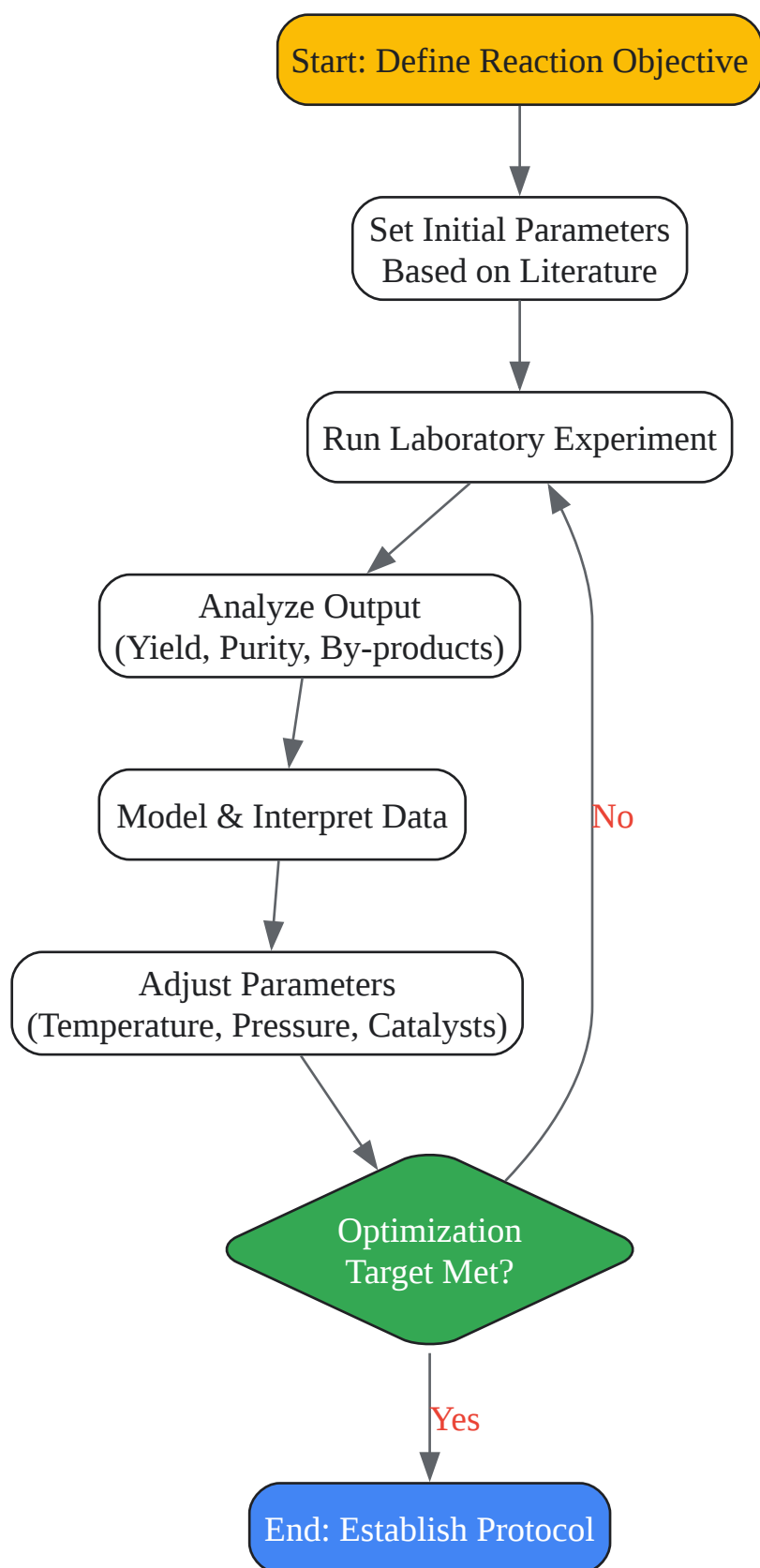
A separate computational study on the Strecker reaction pathway notes that the deprotonation step to form **1-aminoethanol** has a calculated activation energy barrier of **9.6 kcal/mol**, which is a critical factor for determining the required reaction conditions [3].

Suggestions for Further Investigation

Given that the search results lack a direct protocol, here are suggested paths to find the specific information you need:

- **Explore Industrial Patent Databases:** Technical details for chemical production are often found in patents. Databases like Google Patents, USPTO, or Espacenet are excellent resources.
- **Consult Specialized Handbooks:** Look for comprehensive chemical engineering or organic synthesis handbooks, such as *Ullmann's Encyclopedia of Industrial Chemistry* or *Kirk-Othmer Encyclopedia of Chemical Technology*.
- **Refine Your Search Strategy:** Using terms like "**1-aminoethanol** industrial synthesis process," "kinetics of aminol formation," or "continuous flow reactor for amino alcohols" may yield more targeted results.

The following workflow outlines a systematic approach to optimizing reaction conditions based on the principles gathered from the literature. This diagram integrates the key parameters and analysis methods you would need to consider.



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References

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